

using Zileuton-¹³C₂ ¹⁵N in mass spectrometry

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Compound Focus: Zileuton-¹³C₂,¹⁵N

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Introduction to Zileuton-¹³C₂,¹⁵N

Zileuton-¹³C₂,¹⁵N is a stable isotope-labeled internal standard used in quantitative mass spectrometry applications. This compound, with a molecular weight of 235.24 g/mol, is the isotopically labeled analog of Zileuton (HY-14164), a potent and selective 5-lipoxygenase inhibitor with antiasthmatic properties [1].

The incorporation of two ¹³C atoms and one ¹⁵N atom makes this compound ideal as an internal standard for mass spectrometry because it exhibits a predictable mass shift from the native compound while maintaining nearly identical chemical properties. This allows for precise quantification of Zileuton in complex biological matrices through mass spectrometric techniques.

Chemical and Physical Properties

Table 1: Chemical and physical properties of Zileuton-¹³C₂,¹⁵N

Property	Specification
Molecular Formula	C ₉ ¹³ C ₂ H ₈ ¹⁵ NNO ₂ S
Molar Mass	235.24 g/mol
Isotopic Composition	Two ¹³ C atoms, one ¹⁵ N atom

Property	Specification
Storage Conditions	Room temperature (continental US); may vary elsewhere
Intended Use	Research use only, not for human use

Mass Spectrometry Instrumentation and Parameters

LC-MS/MS Configuration

For optimal analysis of Zileuton-¹³C₂,¹⁵N, the following instrument configuration is recommended:

- **Chromatography System:** Ultra-high performance liquid chromatography (UHPLC)
- **Mass Analyzer:** Triple quadrupole or Q-linear ion trap platform
- **Ionization Source:** Electrospray ionization (ESI) in positive or negative mode
- **Detection Mode:** Multiple reaction monitoring (MRM) or precursor ion scanning

The hybrid quadrupole-linear ion trap platform has been successfully demonstrated for isotopic labeling studies of ¹³C and ¹⁵N labeled compounds, providing both structural characterization and accurate quantification capabilities [2].

MS Parameters Optimization

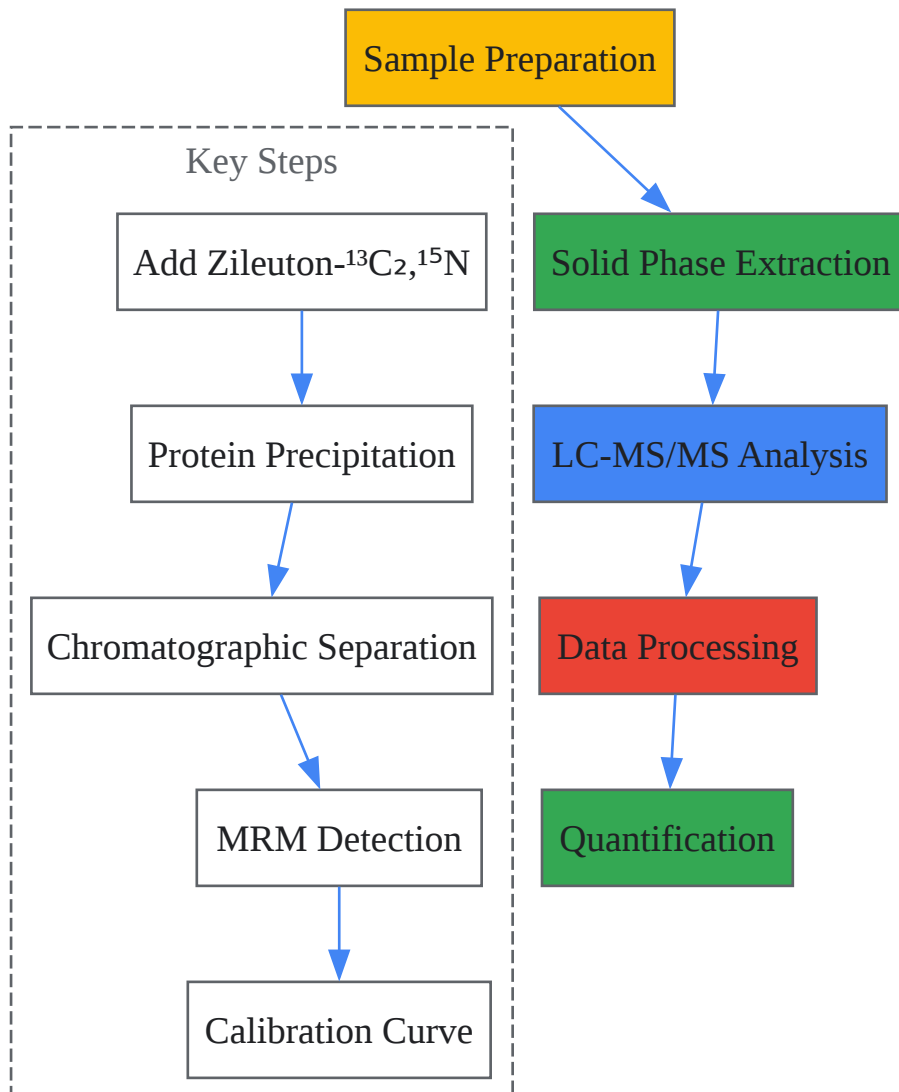
Table 2: Optimized MS parameters for Zileuton-¹³C₂,¹⁵N analysis

Parameter	Setting	Notes
Ionization Mode	ESI Positive	Alternatively, negative mode based on mobile phase
Source Temperature	300-350°C	Optimize for sensitivity
Ion Spray Voltage	4500-5500V	Compound-dependent optimization needed
Curtain Gas	25-35 psi	Adjust based on mobile phase composition

Parameter	Setting	Notes
Collision Gas	Medium to high	Optimize for fragmentation patterns
Declustering Potential	Compound-specific	Requires optimization for Zileuton

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the complete experimental workflow for quantitative analysis of Zileuton using Zileuton-¹³C₂,¹⁵N as an internal standard:



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Workflow Title: Quantitative Analysis of Zileuton Using Stable Isotope-Labeled Internal Standard

Detailed Sample Preparation Protocol

Stock Solution Preparation

- **Primary Stock Solution:** Prepare a 1 mg/mL stock solution of Zileuton-¹³C₂,¹⁵N in appropriate solvent (typically methanol or DMSO)
- **Working Internal Standard Solution:** Dilute primary stock to 100 ng/mL in methanol for spiking into samples
- **Storage:** Store stock solutions at -20°C when not in use; avoid repeated freeze-thaw cycles

Sample Processing Steps

- **Aliquot 100 µL of biological sample** (plasma, serum, or tissue homogenate) into a clean tube
- **Add 20 µL of working internal standard solution** (100 ng/mL) to each sample
- **Add 300 µL of cold acetonitrile** for protein precipitation
- **Vortex mix for 30 seconds** and centrifuge at 14,000 × g for 10 minutes at 4°C
- **Transfer supernatant** to a new tube and evaporate to dryness under nitrogen stream at 40°C
- **Reconstitute residue** with 100 µL of mobile phase initial conditions
- **Transfer to LC-MS vial** for analysis

LC-MS/MS Method Development

Chromatographic Conditions

Table 3: Recommended chromatographic conditions for Zileuton-¹³C₂,¹⁵N separation

Parameter	Condition	Alternative
Column	C18 (100 × 2.1 mm, 1.7-2.6 µm)	HILIC or other reverse phase

Parameter	Condition	Alternative
Mobile Phase A	0.1% Formic acid in water	2-10 mM ammonium acetate
Mobile Phase B	0.1% Formic acid in acetonitrile	Methanol with additive
Gradient Program	5-95% B over 5-10 minutes	Optimize for separation
Flow Rate	0.3-0.5 mL/min	Adjust for column dimensions
Column Temperature	40°C	35-45°C range
Injection Volume	5-10 µL	Dependent on sensitivity needs

Mass Spectrometer Tuning

For optimal performance, direct infusion of Zileuton-¹³C₂,¹⁵N at 100-500 ng/mL concentration is recommended for:

- Ion source parameters optimization
- MRM transition identification
- Collision energy optimization

The method should leverage the high mass resolution capabilities of modern mass spectrometers to resolve isotopic fine structure when necessary, as demonstrated in studies of ¹³C and ¹⁵N enrichment levels [3].

Data Analysis and Interpretation

Quantification Approach

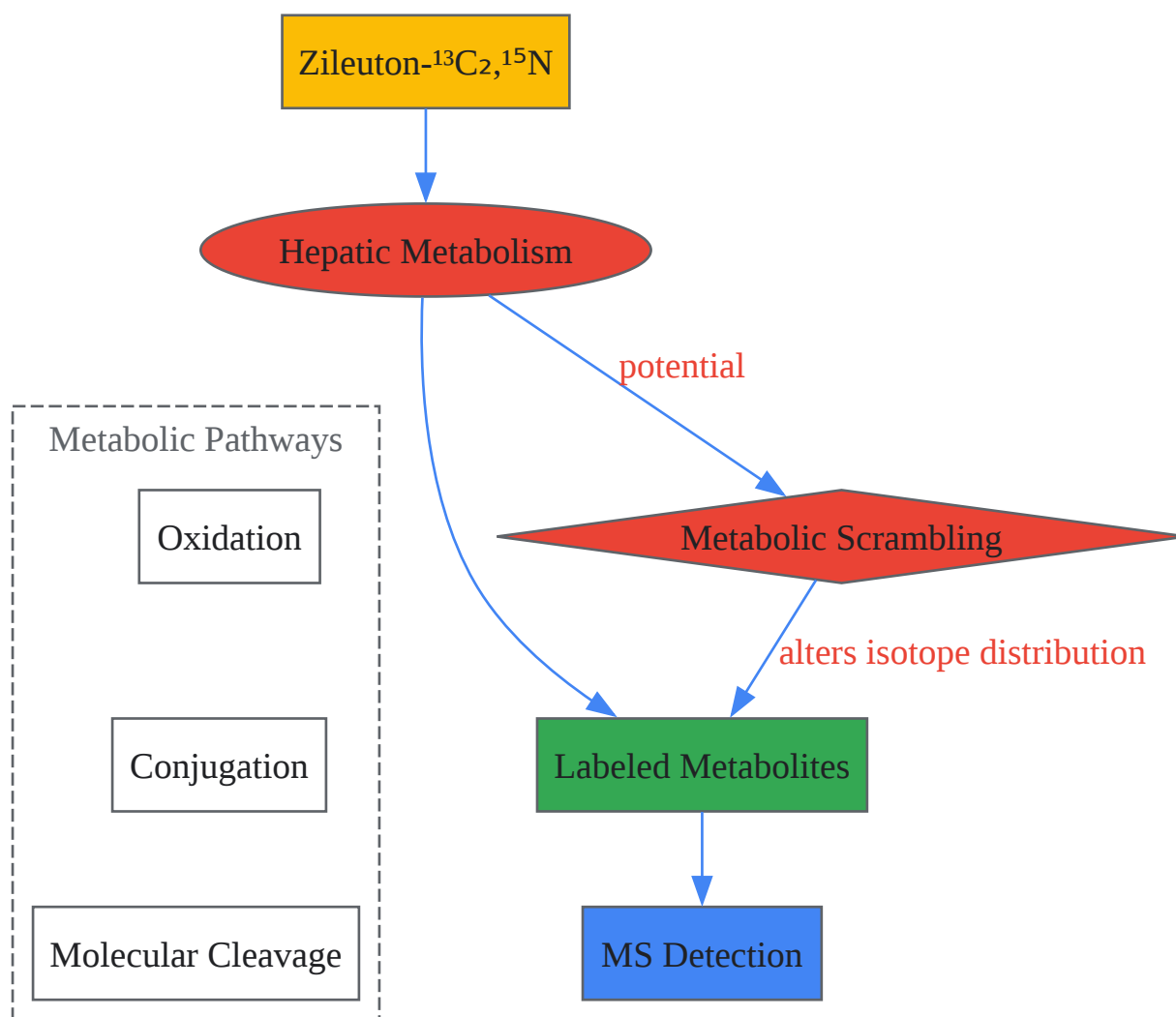
The stable isotope dilution theory applied to Zileuton-¹³C₂,¹⁵N follows these principles:

- **Isotope Pattern Recognition:** The labeled standard produces a predictable mass shift while maintaining nearly identical chromatography
- **Peak Area Ratio:** The ratio of native Zileuton peak area to Zileuton-¹³C₂,¹⁵N peak area is used for quantification

- **Calibration Curve:** Linear regression of peak area ratios versus concentration

Metabolic Scrambling Assessment

When studying Zileuton metabolism, be aware of potential metabolic scrambling effects similar to those observed in studies of isotopically labeled amino acids [3]. The following diagram illustrates the metabolic pathways and potential scrambling:



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Workflow Title: Metabolic Pathways and Potential Scrambling of Zileuton-¹³C₂,¹⁵N

Applications in Drug Development Research

Pharmacokinetic Studies

Zileuton-¹³C₂,¹⁵N enables accurate quantification of Zileuton in biological fluids for:

- **Bioavailability studies**
- **Half-life determination**
- **Dose proportionality assessment**
- **Drug-drug interaction studies**

Animal studies have demonstrated that Zileuton administration at 5 mg/kg (oral) significantly decreases NF-κB expression and apoptotic index in ischemia-reperfusion rat models, highlighting the importance of accurate quantification for efficacy assessment [1].

Inflammatory Pathway Analysis

The application of Zileuton-¹³C₂,¹⁵N in mass spectrometry supports research on 5-lipoxygenase inhibition in inflammatory pathways. This is particularly relevant given the role of specialized proresolving mediators and their regulation by anti-inflammatory drugs [4].

Troubleshooting and Quality Control

Common Issues and Solutions

Table 4: Troubleshooting guide for Zileuton-¹³C₂,¹⁵N in MS applications

Problem	Potential Cause	Solution
Poor peak shape	Column degradation or inappropriate mobile phase	Replace column; adjust pH or organic modifier

Problem	Potential Cause	Solution
Low sensitivity	Source contamination or improper ionization	Clean ion source; optimize ion spray voltage
Inaccurate quantification	Incomplete extraction or matrix effects	Implement efficient sample cleanup; use matrix-matched calibrators
Isotopic interference	Natural abundance isotopes	Apply mathematical correction; improve chromatographic separation
Signal drift	Instrument performance variation	Frequent internal standard normalization

Quality Control Measures

- **Analyze QC samples** at low, medium, and high concentrations with each batch
- **Monitor isotope pattern** to confirm label integrity
- **Verify retention time stability** across sequences
- **Assess matrix effects** through post-column infusion studies

Validation Parameters

When implementing Zileuton-¹³C₂,¹⁵N for regulated bioanalysis, the following validation parameters should be assessed:

- **Accuracy and precision** (intra-day and inter-day)
- **Linearity and range** of calibration curve
- **Selectivity and specificity**
- **Matrix effects** and recovery
- **Stability** under various storage and processing conditions

The use of stable isotope-labeled internal standards like Zileuton-¹³C₂,¹⁵N significantly improves the reliability and reproducibility of mass spectrometry-based quantification methods in pharmaceutical research.

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